

# (Ethoxymethoxy)cyclododecane: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (Ethoxymethoxy)cyclododecane

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**(Ethoxymethoxy)cyclododecane**, a synthetic fragrance ingredient, is valued in the cosmetic and perfume industry for its unique and persistent woody and amber scent profile. This technical guide provides an in-depth overview of its molecular structure, physicochemical properties, and available toxicological data, aimed at researchers, scientists, and professionals in drug development and material science.

## Molecular Structure and Identification

**(Ethoxymethoxy)cyclododecane** is characterized by a cyclododecane ring functionalized with an ethoxymethoxy group. Its chemical identity is well-established through various nomenclature systems.

Key Identifiers:

- IUPAC Name: **(Ethoxymethoxy)cyclododecane**[\[1\]](#)
- CAS Number: 58567-11-6[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula:  $C_{15}H_{30}O_2$ [\[2\]](#)[\[4\]](#)[\[5\]](#)
- Synonyms: Boisambrene forte, Formaldehyde cyclododecyl ethyl acetal, Ethoxycyclododecyloxymethane[\[2\]](#)[\[3\]](#)[\[5\]](#)

The molecular structure consists of a large, flexible 12-membered carbon ring, which contributes to its lipophilicity and low volatility. The ether linkages in the side chain provide sites

for potential hydrogen bonding and influence its solubility characteristics.

Caption: Molecular Structure of **(Ethoxymethoxy)cyclododecane**.

## Physicochemical Properties

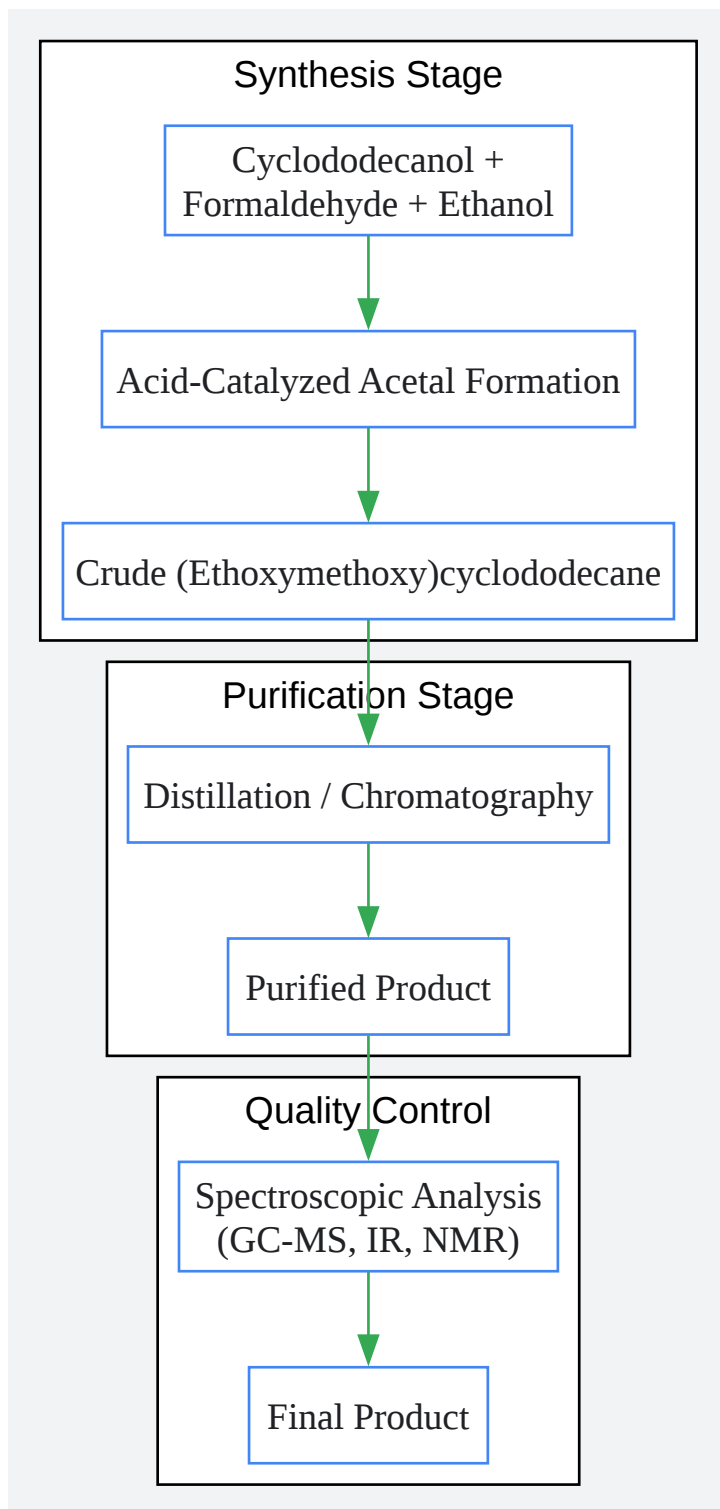
The physical and chemical properties of **(Ethoxymethoxy)cyclododecane** are summarized in the table below. These properties are crucial for its application in fragrance formulations and for understanding its environmental fate and transport.

Property	Value	Reference
Molecular Weight	242.40 g/mol	[1][2][4]
Appearance	Liquid	[5][7]
Color	Colorless	[7]
Density	0.89 g/cm <sup>3</sup>	[2][5]
Boiling Point	287.3 °C at 760 mmHg	[2]
Flash Point	85.3 °C	[2][5]
Refractive Index	1.451	[2][5]
Water Solubility	Very low (predicted)	
LogP (XLogP3-AA)	5.5	[1][3]

## Synthesis and Manufacturing

While detailed, step-by-step experimental protocols for the industrial synthesis of **(Ethoxymethoxy)cyclododecane** are proprietary, the general chemical pathway is understood to involve the reaction of cyclododecanol with formaldehyde and ethanol, or their equivalents, to form the ethoxymethyl ether. The production involves a meticulous chemical synthesis process that starts with the reaction of formaldehyde with cyclodecyl ethyl acetal under controlled conditions.[8] This process is designed to be efficient and to yield a product of high purity suitable for use in consumer products.

Below is a generalized workflow for the synthesis and quality control of **(Ethoxymethoxy)cyclododecane**.



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Caption: Generalized Synthesis and Quality Control Workflow.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(Ethoxymethoxy)cyclododecane** are not publicly available. However, a general approach to its characterization would involve standard analytical techniques.

General Characterization Methodology:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** To determine purity and identify any potential byproducts. A non-polar column would be suitable, with a temperature gradient to separate components. The mass spectrum would be expected to show a molecular ion peak corresponding to its molecular weight and characteristic fragmentation patterns.
- **Infrared (IR) Spectroscopy:** To confirm the presence of key functional groups. Expected signals would include C-O-C ether stretches and C-H alkane stretches.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be used to confirm the overall structure, with chemical shifts and coupling patterns corresponding to the cyclododecane ring and the ethoxymethoxy side chain.

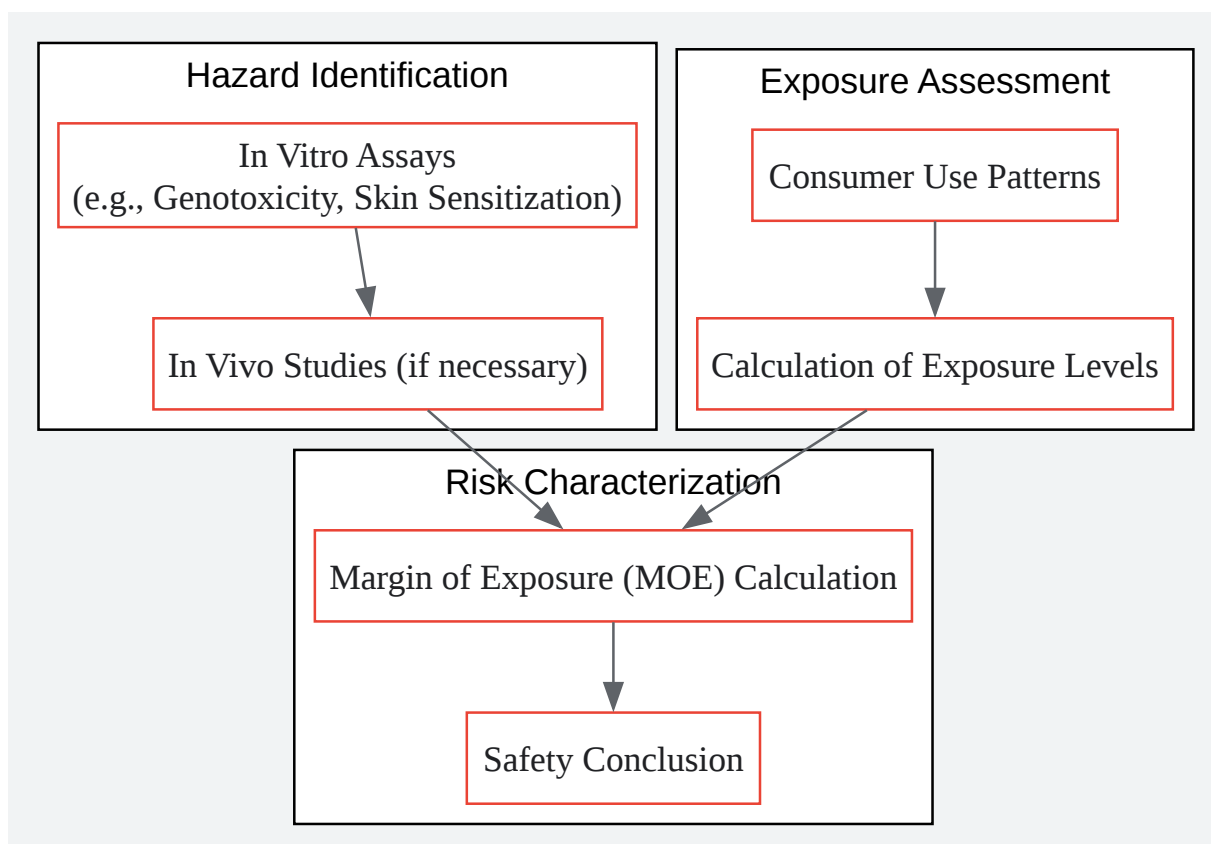
## Biological Activity and Safety Assessment

The primary biological relevance of **(Ethoxymethoxy)cyclododecane** relates to its safety assessment as a fragrance ingredient. It is not known to be involved in any specific biological signaling pathways. The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment and concluded that it is safe for its intended use in fragrance products.

Summary of Toxicological Data:

Endpoint	Result
Genotoxicity	Does not present a concern for genotoxic potential. A positive result was noted in the BlueScreen assay in the presence of S9 metabolic activation, but this occurred with cytotoxicity.[2]
Clastogenicity	Considered non-clastogenic in an in vitro micronucleus test.[2]
Skin Sensitization	May cause an allergic skin reaction.[1]
Skin Irritation	Causes skin irritation.[1]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic or photoallergenic.[2]
Systemic Toxicity (Repeated Dose)	The Margin of Exposure (MOE) is considered adequate at current use levels.[2]

The following diagram illustrates the logical flow of a typical safety assessment for a fragrance ingredient.



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Caption: Logical Flow of a Fragrance Ingredient Safety Assessment.

While **(Ethoxymethoxy)cyclododecane** itself has a well-defined toxicological profile, it is worth noting that other compounds containing a cyclododecane moiety have been investigated for various biological activities, such as antioxidant and antimicrobial properties. However, these activities have not been reported for **(Ethoxymethoxy)cyclododecane**.

## Conclusion

**(Ethoxymethoxy)cyclododecane** is a synthetic fragrance ingredient with a well-characterized molecular structure and physicochemical properties. Its primary application is in the cosmetics industry, where it imparts a desirable woody and amber fragrance. While detailed experimental protocols for its synthesis are proprietary, the general synthetic pathway is understood. The safety of **(Ethoxymethoxy)cyclododecane** has been assessed, and it is considered safe for its intended use, with some potential for skin irritation and sensitization. There is no current evidence to suggest its involvement in specific biological signaling pathways relevant to drug

development. This technical guide provides a summary of the publicly available scientific information on this compound.

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